

In-Depth Technical Guide: Solubility of Pigment Red 5 in Organic Solvents

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Compound of Interest

Compound Name: *Pigment red 5*

Cat. No.: *B1583872*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Pigment Red 5** (CAS No. 6410-41-9), a widely used synthetic organic pigment. Understanding the solubility of this pigment is critical for its application in various formulations, including inks, coatings, plastics, and potentially, for assessing its behavior in biological systems relevant to drug development.

Physicochemical Properties of Pigment Red 5

Pigment Red 5, chemically known as N-(5-chloro-2,4-dimethoxyphenyl)-4-[[5-(diethylsulfamoyl)-2-methoxyphenyl]diazenyl]-3-hydroxynaphthalene-2-carboxamide, is an azo pigment characterized by its bright red color. Its molecular structure significantly influences its physical and chemical properties, including its solubility.

Property	Value	Reference
Chemical Formula	C ₃₀ H ₃₁ CIN ₄ O ₇ S	[1][2]
Molecular Weight	627.11 g/mol	[1][2]
Appearance	Orange-red powder	[1][3]
Melting Point	306 °C	[1][3]
Density	1.34 g/cm ³	[1][3]
pKa	10.12 ± 0.70 (Predicted)	[1][3]
LogP (Octanol-Water Partition Coefficient)	1.22 at 23°C	[1][4]

Quantitative Solubility Data

Precise, comparative quantitative solubility data for **Pigment Red 5** in a wide range of organic solvents is not extensively available in public literature. The pigment is generally characterized by its low solubility. The available data is summarized below.

Solvent	Temperature	Solubility	Reference
Water	23 °C	7.8 µg/L	[1][3][4][5]
Organic Solvents (General)	20 °C	130 µg/L	[1][3][4][5]

Qualitative Solubility and Solvent Fastness

Qualitative assessments provide further insight into the behavior of **Pigment Red 5** in different organic solvents. It is generally described as being soluble in ethanol and slightly soluble in acetone.[1][3][5]

Solvent fastness, a measure of a pigment's resistance to "bleeding" or migrating when in contact with a solvent, is another important related property. While not a direct measure of solubility, it indicates the pigment's stability in a given solvent system.

Solvent/Reagent	Fastness Rating (1-5 scale, 5=excellent)
Water	5
5% HCl	5
5% NaOH	5
Ethyl Alcohol	4
Ethyl Acetate	4
Xylene	3-4
MEK (Methyl Ethyl Ketone)	3
Mineral Spirit	3-4

Note: This data is based on a typical supplier's technical datasheet and may vary between different commercial grades of the pigment.

Experimental Protocols for Solubility Determination

The following outlines a generalized methodology for determining the solubility of a pigment like **Pigment Red 5** in an organic solvent, based on established principles and references to standard testing methods.

Principle

The solubility is determined by preparing a saturated solution of the pigment in a specific solvent at a controlled temperature. The concentration of the dissolved pigment is then measured, typically by gravimetric or spectrophotometric methods.

Materials and Equipment

- **Pigment Red 5** sample
- Selected organic solvents (e.g., ethanol, acetone, toluene, ethyl acetate)
- Analytical balance

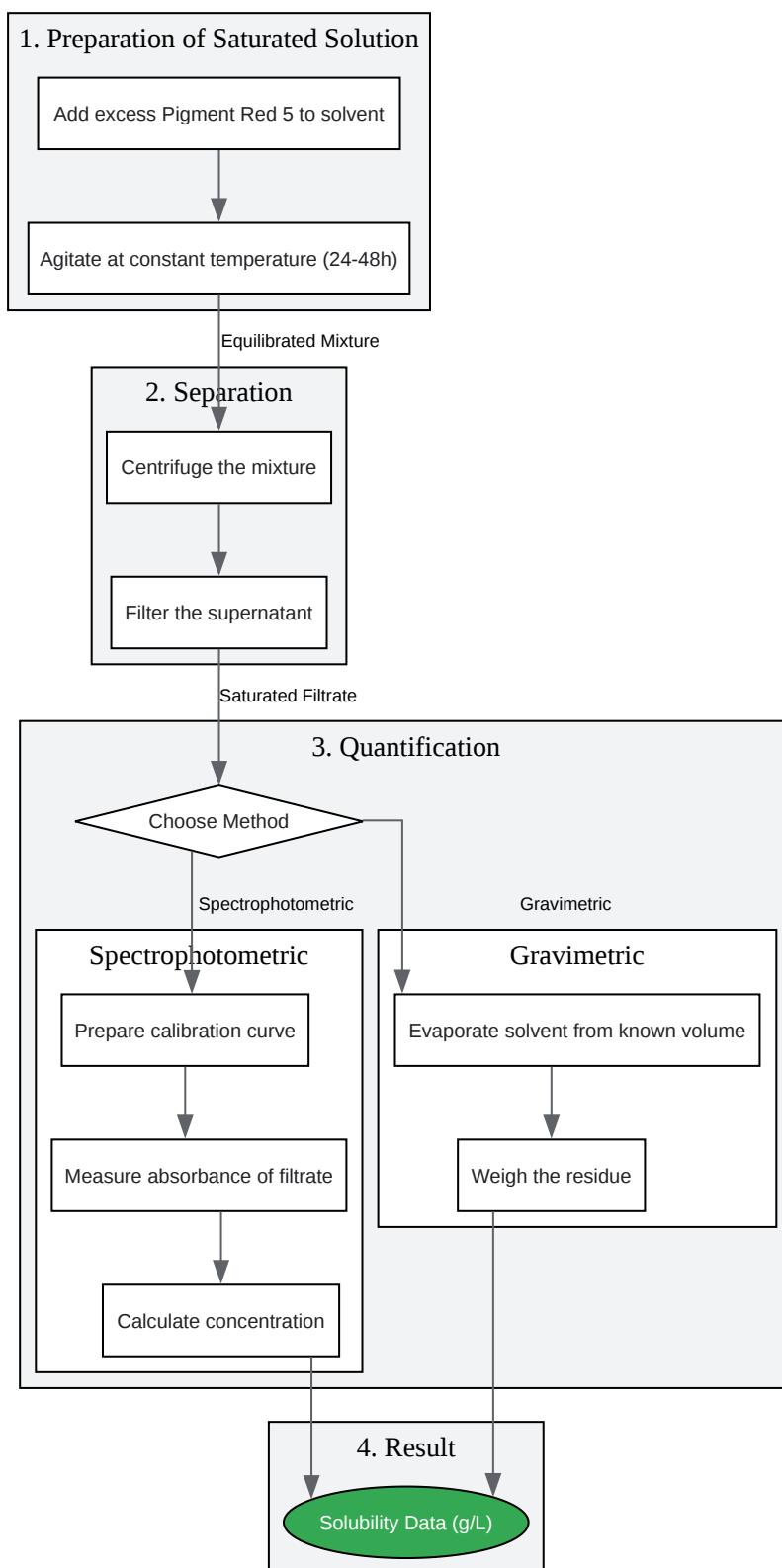
- Constant temperature bath or shaker
- Centrifuge
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Volumetric flasks and pipettes
- UV-Vis Spectrophotometer (for spectrophotometric method)
- Evaporating dish and oven (for gravimetric method)

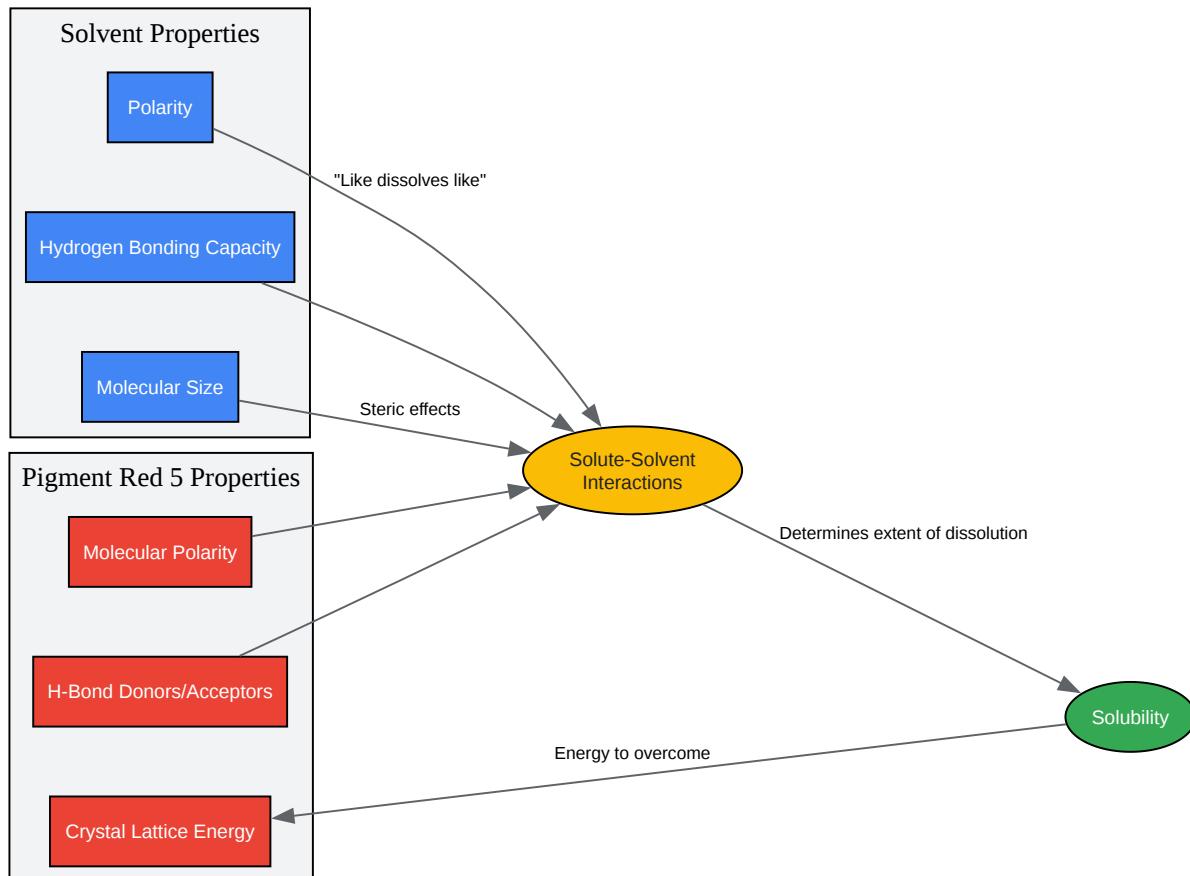
Generalized Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **Pigment Red 5** to a known volume of the chosen organic solvent in a sealed container.
 - Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Pigment:
 - Centrifuge the suspension at high speed to pellet the undissolved pigment particles.
 - Carefully decant the supernatant.
 - Filter the supernatant through a fine-pore membrane filter (e.g., 0.22 μm) to remove any remaining suspended particles.
- Quantification of Dissolved Pigment:
 - Gravimetric Method:
 - Accurately transfer a known volume of the clear, saturated filtrate to a pre-weighed evaporating dish.
 - Evaporate the solvent under a gentle stream of nitrogen or in a fume hood.

- Dry the residue in an oven at a suitable temperature until a constant weight is achieved.
- The weight of the residue corresponds to the amount of dissolved pigment. Calculate the solubility in g/L or other desired units.
- Spectrophotometric Method:
 - Prepare a series of standard solutions of **Pigment Red 5** of known concentrations in the same solvent.
 - Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}) to generate a calibration curve.
 - Dilute the saturated filtrate with a known volume of the solvent to bring its absorbance within the range of the calibration curve.
 - Measure the absorbance of the diluted filtrate and determine its concentration from the calibration curve.
 - Calculate the original solubility, accounting for the dilution factor.

Diagrams





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